

Personal protective equipment for handling Norfluoxetine

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Compound of Interest

Compound Name: Norfluoxetine

Cat. No.: B159337

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Essential Safety and Handling of Norfluoxetine

Norfluoxetine, the active metabolite of fluoxetine, requires careful handling in a laboratory setting to mitigate potential health risks. This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures for researchers, scientists, and drug development professionals. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Hazard Identification and Quantitative Data

Norfluoxetine is classified as a hazardous substance with several potential health effects. It is known to cause skin irritation and serious eye damage.[1][2][3] Ingestion may be harmful, and prolonged or repeated exposure may lead to organ damage.[2][3][4] The following table summarizes the available quantitative data on the hazardous properties of **Norfluoxetine** and its parent compound, Fluoxetine.

Parameter	Value	Compound	Source
Occupational Exposure Limit (OEL)	No data available	Norfluoxetine	TargetMol SDS
Lilly-Specific OEL (8-hr TWA)	50 µg/m ³	Fluoxetine HCl	Eli Lilly SDS
Lilly-Specific OEL (12-hr TWA)	30 µg/m ³	Fluoxetine HCl	Eli Lilly SDS[3]
EC50 (Effect on C. elegans activity)	10.1 mg/L	Norfluoxetine	PubMed Central[5]
EC50 (Effect on C. elegans chemotaxis)	14.22 mg/L	Norfluoxetine	PubMed Central[5]
Human Plasma Concentration (Toxic)	>3000 nmol/L	Norfluoxetine	Svelic[2]

Note: TWA (Time-Weighted Average), EC50 (Half-maximal effective concentration). The OEL for Fluoxetine HCl is provided as a reference due to the absence of a specific OEL for **Norfluoxetine**.

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **Norfluoxetine** is essential to minimize exposure and ensure safety. The following steps should be followed:

- Preparation and Engineering Controls:
 - All work with **Norfluoxetine** should be conducted in a designated area, such as a chemical fume hood, to minimize inhalation exposure.[3][6]
 - Ensure that an emergency eyewash station and safety shower are readily accessible.
 - Before handling, review the Safety Data Sheet (SDS) for **Norfluoxetine**. [7]

- Personal Protective Equipment (PPE):
 - Eye and Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield.[\[3\]](#)[\[8\]](#)[\[5\]](#)
 - Hand Protection: Chemical-resistant, impervious gloves (e.g., nitrile) must be worn.[\[3\]](#)[\[8\]](#)[\[5\]](#) Inspect gloves for any tears or punctures before use.
 - Body Protection: A lab coat or other protective clothing is required to prevent skin contact.[\[8\]](#)[\[5\]](#)[\[7\]](#)
 - Respiratory Protection: Under normal conditions with adequate ventilation (i.e., in a fume hood), respiratory protection is not required. If there is a risk of generating dust or aerosols, or if exposure limits may be exceeded, a NIOSH-approved respirator should be used.[\[3\]](#)[\[8\]](#)
- Handling and Use:
 - Avoid all personal contact, including inhalation and contact with skin and eyes.[\[7\]](#)
 - Avoid the formation of dust and aerosols.[\[8\]](#)
 - When handling, do not eat, drink, or smoke.[\[7\]](#)
 - Use non-sparking tools to prevent ignition sources.[\[8\]](#)
 - Keep containers securely sealed when not in use.[\[7\]](#)
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[8\]](#)
 - Store away from incompatible materials and foodstuffs.[\[8\]](#)

Disposal Plan

Norfluoxetine and any contaminated materials are considered hazardous waste and must be disposed of according to institutional, local, state, and federal regulations.[\[6\]](#)

- Waste Segregation and Collection:
 - Collect all **Norfluoxetine** waste, including the pure compound, contaminated solutions, and disposable labware (e.g., pipette tips, gloves, vials), in a designated, leak-proof hazardous waste container.[\[6\]](#)
- Labeling:
 - Clearly label the hazardous waste container with "**Norfluoxetine** Waste" and include the associated hazard symbols (e.g., "Toxic," "Irritant").[\[6\]](#)
- Storage of Waste:
 - Store the sealed waste container in a designated, secure area away from incompatible materials until it is collected by a licensed hazardous waste disposal service or the institution's Environmental Health and Safety (EHS) department.[\[6\]](#)
- Final Disposal:
 - The final disposal method for hazardous pharmaceutical waste is typically incineration at a permitted facility.[\[6\]](#)
 - Under no circumstances should **Norfluoxetine** be disposed of down the drain or in regular trash.[\[6\]](#)

Emergency Response Plan

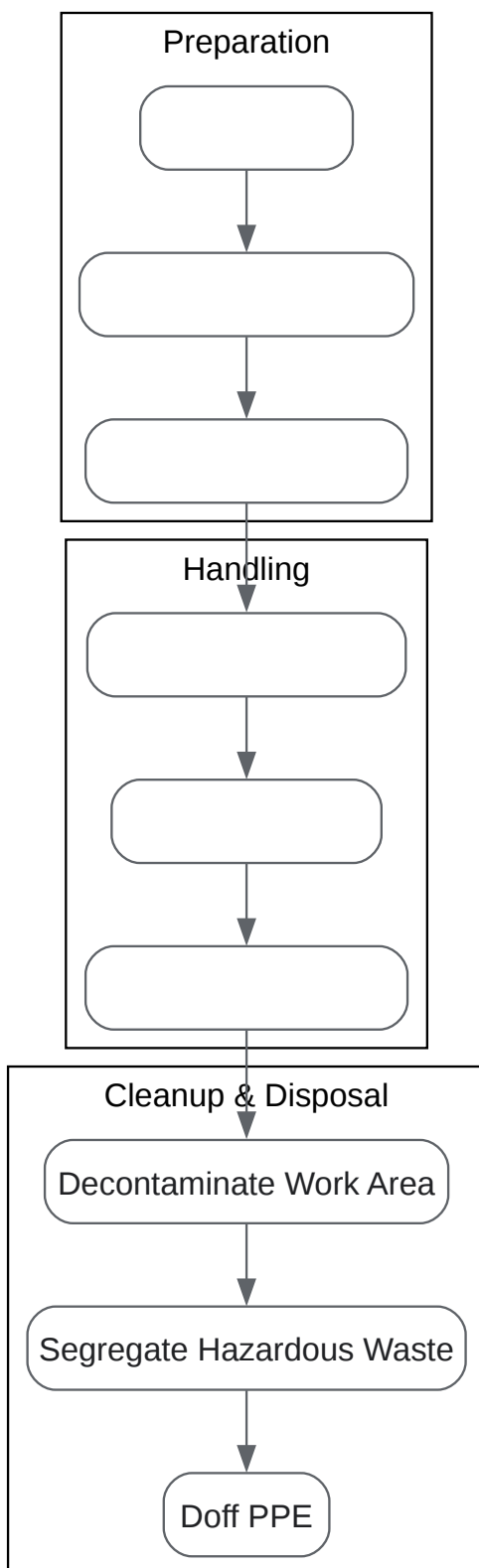
In the event of a spill or exposure, immediate action is necessary.

- Spill Management:
 - Minor Spill:
 - Evacuate the immediate area.
 - Wear appropriate PPE, including respiratory protection if dust is present.
 - Absorb the spill with an inert material (e.g., vermiculite, sand).

- Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.[6]
- Clean the spill area with a suitable decontamination solution.
- Major Spill:
 - Evacuate the laboratory and alert others in the vicinity.
 - Contact your institution's EHS department or emergency response team immediately.
 - Prevent entry to the affected area.
- Exposure Response:
 - Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[8]
 - Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[8]
 - Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
 - Ingestion: Do not induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[8]

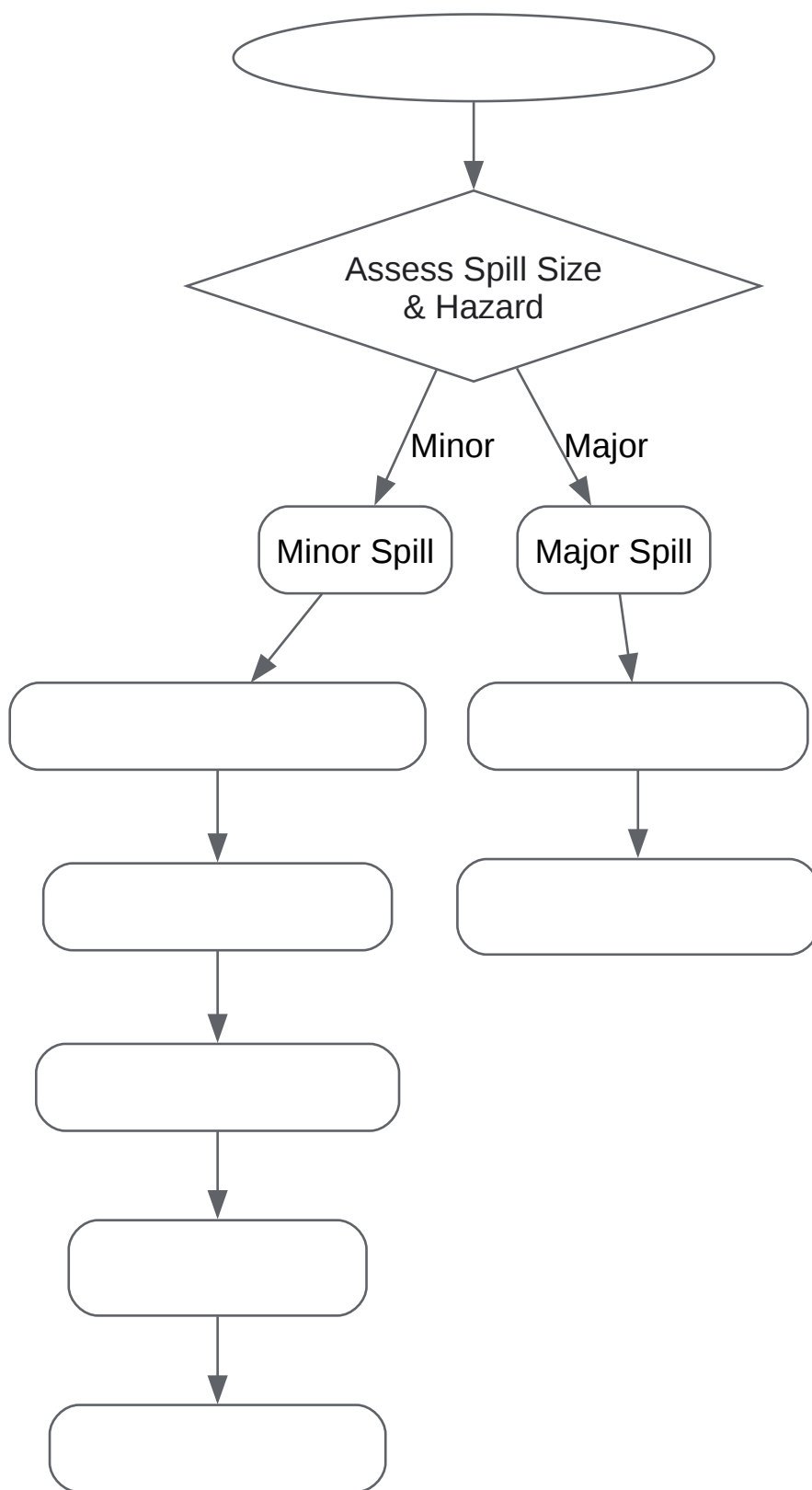
Visual Guides

The following diagrams illustrate the standard workflow for handling **Norfluoxetine** safely and the decision-making process for responding to a chemical spill.



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Standard workflow for safely handling **Norfluoxetine**.



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Decision-making process for a chemical spill emergency.

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